

Technical Guide: trans- -Nitrostyrene Chemical Reactivity and Stability

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Compound of Interest

Compound Name: *trans-beta-Nitrostyrene*

CAS No.: 102-96-5

Cat. No.: B091891

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Executive Summary

trans-

-Nitrostyrene (TBS) is a quintessential conjugated nitroalkene that serves as a high-value electrophilic scaffold in organic synthesis and medicinal chemistry. Its utility is defined by the nitro group's potent electron-withdrawing capacity, which activates the

-carbon toward nucleophilic attack. While historically viewed merely as an intermediate for phenethylamine synthesis, modern applications have repositioned TBS as a "covalent warhead" for targeting catalytic cysteines in enzymes like Protein Tyrosine Phosphatases (PTPs). This guide dissects the reactivity, synthesis, and stability of TBS, providing actionable protocols for its handling and application.

Molecular Architecture & Electronic Profile

The reactivity of trans-

-nitrostyrene is dictated by its conjugated

-system. The nitro group (

) acts as a strong electron-withdrawing group (EWG) via both induction (and resonance ().

Electronic Polarization

The resonance hybrid shows significant positive character at the

-carbon (benzylic position relative to the phenyl ring, but

relative to the nitro group). This makes the molecule a "Michael Acceptor" par excellence.

- Dipole Moment: High (4.5 D), indicating strong charge separation.
- Isomer Stability: The trans () isomer is thermodynamically more stable than the cis () isomer due to steric hindrance between the phenyl ring and the nitro group in the cis conformation. Commercial samples are almost exclusively trans.

Physicochemical Data Table

Property	Value	Context
Formula		MW: 149.15 g/mol
Appearance	Yellow crystalline solid	Distinctive color due to extended conjugation
Melting Point	57–58 °C	Sharp MP indicates high purity; broadens with polymerization
Solubility	Soluble in EtOH, Et ₂ O, DCM	Poorly soluble in water; hydrolyzes in aqueous base
Reactivity Class	Soft Electrophile	Prefers soft nucleophiles (thiols, enolates)

The Electrophilic Engine: Reactivity Profiles

For drug development professionals, understanding the specific reactivity of the alkene double bond is critical. The reaction landscape is dominated by the electron deficiency of the

-carbon.

Michael Addition (Covalent Modification)

This is the primary mechanism for biological activity. Soft nucleophiles, particularly the thiol (

) group of cysteine residues, attack the

-carbon.

- Kinetics: Second-order rate constants () for thiol addition are high (e.g., 180–350 for lipidated analogs).
- Reversibility: Unlike acrylamides (often irreversible), nitroalkene adducts are frequently reversible (retro-Michael), allowing for "tunable" covalent inhibition.

Reduction Pathways

TBS is the immediate precursor to

-phenethylamines.

- Mild Reduction:

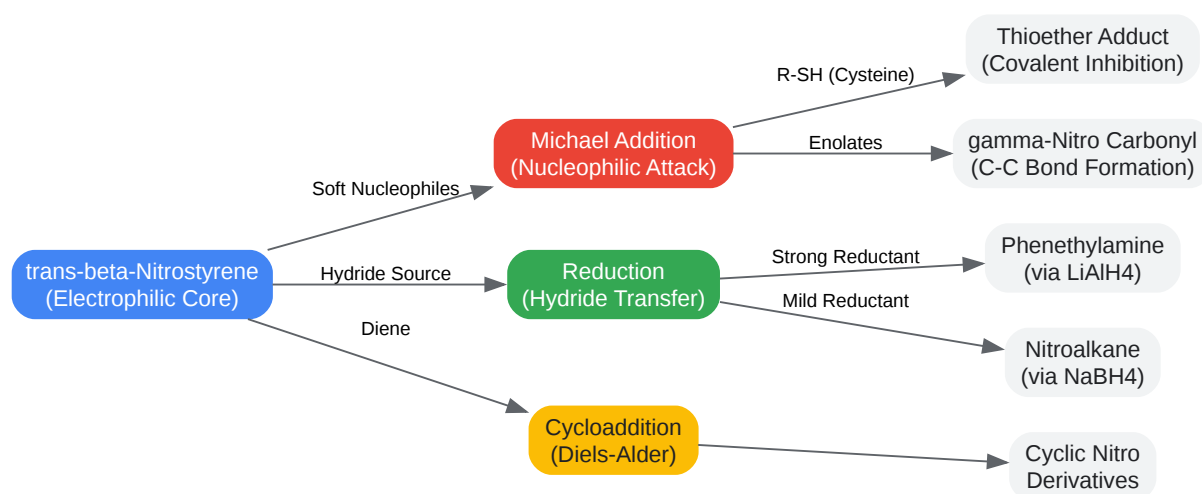
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reduces the alkene to the alkane while preserving the nitro group or reducing it to an amine depending on stoichiometry.

- Full Reduction:

reduces both the alkene and nitro group to form primary amines (phenethylamines).

Visualization: Reactivity Pathways



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Figure 1: The divergent reactivity landscape of trans-
-nitrostyrene, highlighting its dual role as a covalent modifier and synthetic intermediate.

Synthesis & Purification: The Henry Reaction[1][2] [3]

The industry standard for synthesis is the Henry Reaction (Nitroaldol Condensation). While seemingly simple, controlling the exotherm and preventing polymerization requires strict adherence to protocol.

Validated Protocol (Modified Organic Syntheses)

Objective: Synthesis of 50g trans-

-nitrostyrene.

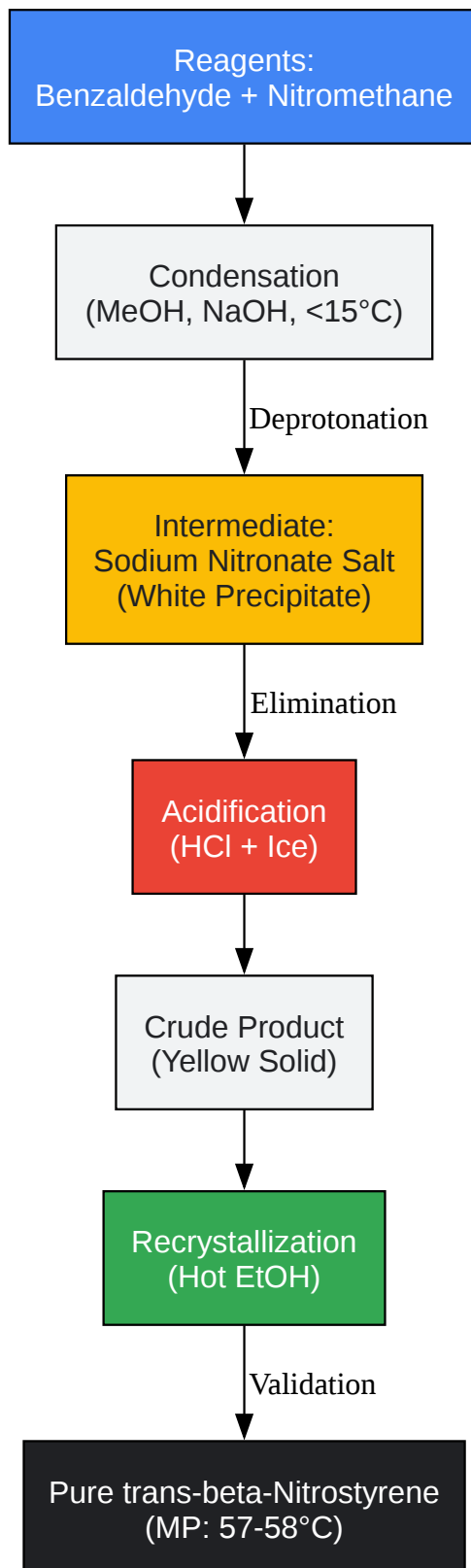
Reagents:

- Benzaldehyde (1.0 eq)
- Nitromethane (1.0 eq)
- Sodium Hydroxide (1.05 eq, aq) or Ammonium Acetate (catalytic)
- Methanol (Solvent)[1]
- HCl (for neutralization)

Step-by-Step Methodology:

- Setup: Equip a 1L reactor with an overhead stirrer and internal thermometer. Place in an ice/salt bath ().
- Charging: Add Benzaldehyde (53g) and Nitromethane (30.5g) to Methanol (100mL).
- Base Addition (Critical): Add aqueous NaOH slowly. Stop addition if Temp > 15°C.
 - Causality: The deprotonation of nitromethane creates a nitronate anion. High temps lead to side reactions (Cannizzaro) or polymerization.
- Precipitation: A bulky white precipitate (sodium nitronate salt) will form.
- Acidification: Pour the slurry into a mixture of ice/water and HCl.
 - Mechanism:[2][3][4] Acidification converts the nitronate intermediate into the nitroalkene via elimination of water.
- Isolation: Filter the yellow solid. Wash with water until neutral pH.[5]
- Purification: Recrystallize from hot ethanol.
 - Self-Validation: Pure product must melt sharply at 57–58°C. Any range >2°C implies oligomer contamination.

Synthesis Workflow Diagram



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Figure 2: Step-by-step workflow for the Henry Reaction synthesis, emphasizing critical temperature controls and intermediate states.

Biological Implications: Covalent Inhibition

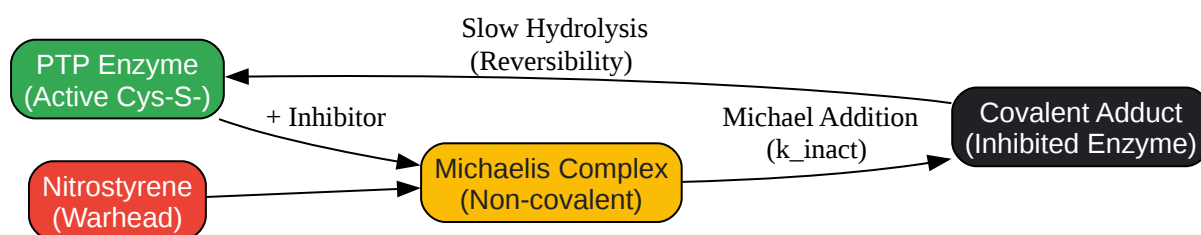
In drug discovery, TBS derivatives are investigated as inhibitors of Protein Tyrosine Phosphatases (e.g., PTP1B, SHP2).

Mechanism of Action

The phosphate binding pocket of PTPs contains a catalytic cysteine residue (e.g., Cys215 in PTP1B) that exists as a thiolate anion at physiological pH.

- Recognition: The nitro group mimics the phosphate of phosphotyrosine.
- Attack: The cysteine thiolate performs a Michael addition on the α -carbon of TBS.
- Inhibition: The enzyme is covalently modified, blocking substrate access.

Biological Pathway Diagram



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Figure 3: Kinetic mechanism of covalent enzyme inhibition by nitrostyrene derivatives.

Stability & Handling Guidelines

Degradation Pathways[9]

- Polymerization: Base-catalyzed polymerization is rapid. Avoid storage in basic buffers or contact with amines without solvent.
- Hydrolysis: Under strongly acidic or basic aqueous conditions, the Nef reaction (or reverse Henry) can occur, regenerating benzaldehyde (detectable by almond odor).
- Photostability: UV light can induce isomerization. The *trans*-isomer is less stable and more prone to degradation.

Storage Protocol

- Temperature: Store at 2–8°C.
- Atmosphere: Argon or Nitrogen blanket is recommended to prevent moisture uptake.
- Container: Amber glass to prevent photo-isomerization.

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